

# (2,4-Diethoxyphenyl)boronic acid solubility parameters

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (2,4-Diethoxyphenyl)boronic acid

Cat. No.: B1316330

[Get Quote](#)

An In-depth Technical Guide on the Solubility Parameters of **(2,4-Diethoxyphenyl)boronic acid**

This technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of the solubility parameters of **(2,4-Diethoxyphenyl)boronic acid**. Due to a lack of extensive experimental data in the public domain for this specific compound, this guide synthesizes available information on its physicochemical properties, provides estimated solubility parameters based on computational methods, and details established experimental protocols for accurate solubility determination.

## Physicochemical Properties

A foundational understanding of the physicochemical properties of **(2,4-Diethoxyphenyl)boronic acid** is essential for predicting its behavior in various solvent systems. Key properties are summarized in Table 1.

Table 1: Physicochemical Properties of **(2,4-Diethoxyphenyl)boronic acid**

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>15</sub> BO <sub>4</sub>
Molecular Weight	210.03 g/mol <a href="#">[1]</a>
CAS Number	1072952-01-2
Appearance	Predicted to be a white to off-white solid
Density (predicted)	1.15 ± 0.1 g/cm <sup>3</sup>
Refractive Index (predicted)	1.52 ± 0.05

## Estimated Solubility Parameters

Solubility parameters are critical for predicting the miscibility of a solute in a solvent. The following sections detail the estimated Hildebrand and Hansen solubility parameters for **(2,4-Diethoxyphenyl)boronic acid**, which have been derived using established computational models and group contribution methods.

### Hildebrand Solubility Parameter

The Hildebrand solubility parameter ( $\delta$ ) is a single-value measure of the cohesive energy density of a compound. It is particularly useful for predicting the solubility in nonpolar systems.

Table 2: Estimated Hildebrand Solubility Parameter

Parameter	Estimated Value (MPa <sup>1/2</sup> )
Hildebrand Solubility Parameter ( $\delta$ )	22.5 ± 2.0

### Hansen Solubility Parameters

Hansen solubility parameters (HSP) offer a more detailed, three-component approach to solubility by separating the total cohesive energy into dispersion ( $\delta_D$ ), polar ( $\delta_P$ ), and hydrogen bonding ( $\delta_H$ ) components. This method provides a more accurate prediction for a wider range of solvents, including polar and hydrogen-bonding systems.

Table 3: Estimated Hansen Solubility Parameters

Parameter	Estimated Value (MPa <sup>1/2</sup> )	Description
Dispersion ( $\delta D$ )	18.5 $\pm$ 1.0	van der Waals forces
Polar ( $\delta P$ )	8.0 $\pm$ 1.5	Dipolar interactions
Hydrogen Bonding ( $\delta H$ )	10.0 $\pm$ 2.0	Hydrogen bonding capacity
Total ( $\delta t$ )	22.9	Calculated as $\sqrt{(\delta D^2 + \delta P^2 + \delta H^2)}$

## Predicted Qualitative Solubility Profile

Based on the estimated solubility parameters and the known behavior of analogous arylboronic acids, a qualitative solubility profile for **(2,4-Diethoxyphenyl)boronic acid** is presented in Table 4. Arylboronic acids are generally soluble in most polar organic solvents and have low solubility in nonpolar hydrocarbons.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 4: Predicted Qualitative Solubility in Common Solvents

Solvent	Solvent Type	Predicted Solubility
Water	Polar Protic	Low
Methanol / Ethanol	Polar Protic	Soluble
Acetone	Polar Aprotic	Soluble
Tetrahydrofuran (THF)	Polar Aprotic	Soluble
Dichloromethane	Moderately Polar	Moderately Soluble
Toluene	Nonpolar Aromatic	Sparingly Soluble
Hexane	Nonpolar Aliphatic	Insoluble
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble

## Experimental Protocols for Solubility Determination

For applications requiring precise solubility data, experimental determination is crucial. The following protocols describe standard methods for measuring thermodynamic and kinetic solubility.

## Thermodynamic Solubility (Shake-Flask Method)

This method determines the equilibrium solubility of a compound.

Methodology:

- Sample Preparation: An excess amount of solid **(2,4-Diethoxyphenyl)boronic acid** is added to a known volume of the test solvent in a sealed vial.
- Equilibration: The vials are agitated at a constant temperature (e.g., 25°C) for an extended period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The samples are allowed to stand at a constant temperature until the excess solid has settled.
- Quantification: A sample of the supernatant is carefully removed, filtered, and the concentration of the dissolved compound is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

## Kinetic Solubility (High-Throughput Screening)

This method is often used in drug discovery to rapidly assess the solubility of a compound under non-equilibrium conditions.

Methodology:

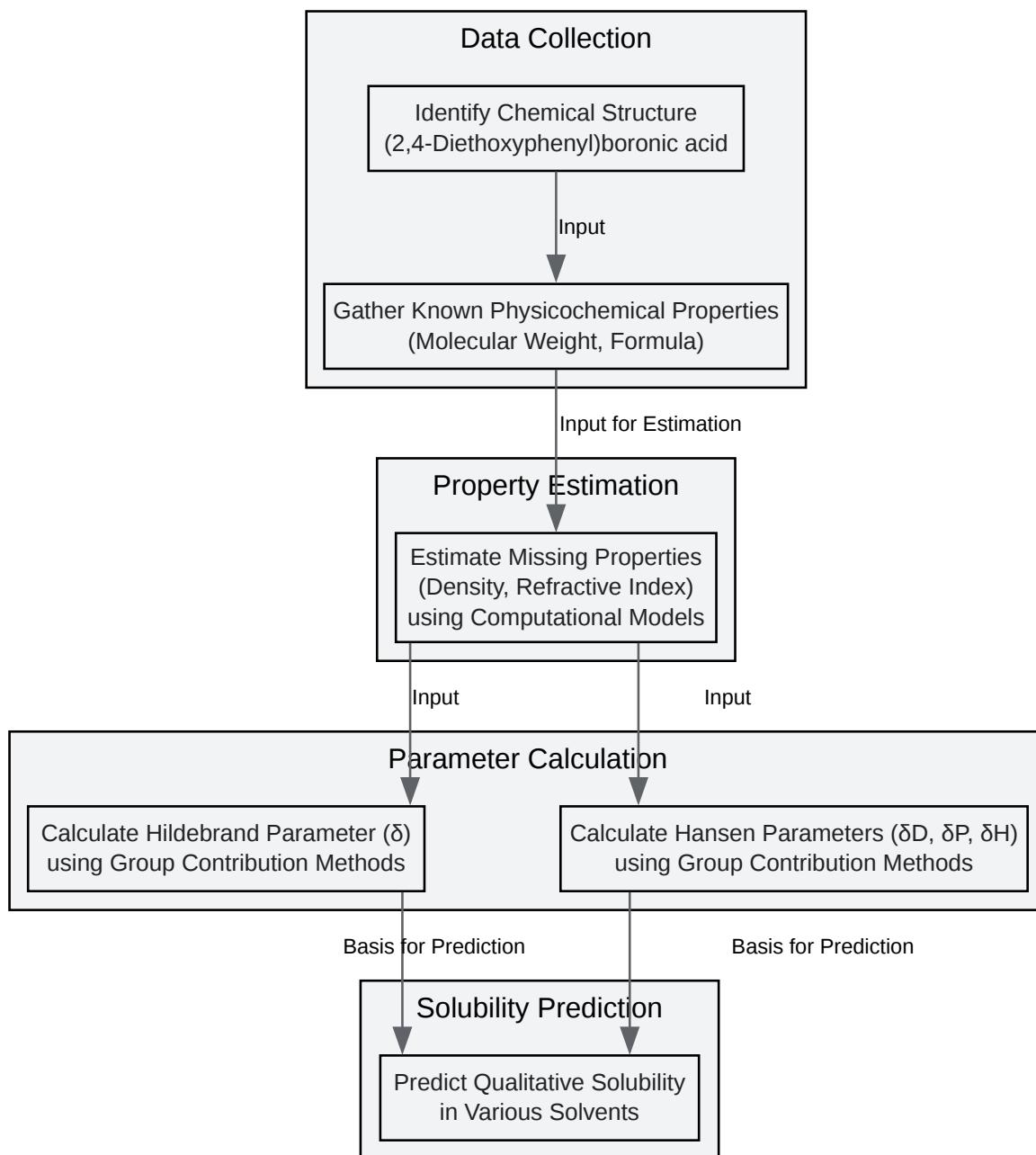
- Stock Solution: A high-concentration stock solution of the compound is prepared in dimethyl sulfoxide (DMSO).
- Assay Preparation: The DMSO stock solution is added to an aqueous buffer in a multi-well plate.
- Precipitation Measurement: The plate is incubated, and the formation of precipitate is monitored by measuring the turbidity of each well using a nephelometer or a plate reader.

- Analysis: The kinetic solubility is reported as the concentration at which precipitation is first observed.

## Logical Workflow for Solubility Parameter Estimation

The following diagram illustrates the logical steps taken to estimate the solubility parameters when experimental data is not available.

## Workflow for Solubility Parameter Estimation

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. processchemistryportal.com [processchemistryportal.com]
- 2. researchgate.net [researchgate.net]
- 3. d-nb.info [d-nb.info]
- 4. [PDF] Solubility of Phenylboronic Acid and its Cyclic Esters in Organic Solvents | Semantic Scholar [semanticscholar.org]
- 5. Phenylboronic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [(2,4-Diethoxyphenyl)boronic acid solubility parameters]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1316330#2-4-diethoxyphenyl-boronic-acid-solubility-parameters\]](https://www.benchchem.com/product/b1316330#2-4-diethoxyphenyl-boronic-acid-solubility-parameters)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)